

# Synthesis of 4,4'-Dihydroxy-2,6-Dimethoxydihydrochalcone: A Technical Guide

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## Compound of Interest

Compound Name: 4,4'-Dihydroxy-2,6-Dimethoxydihydrochalcone

Cat. No.: B15609506

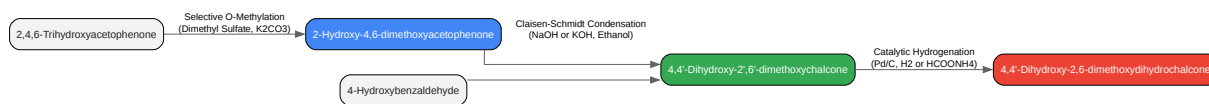
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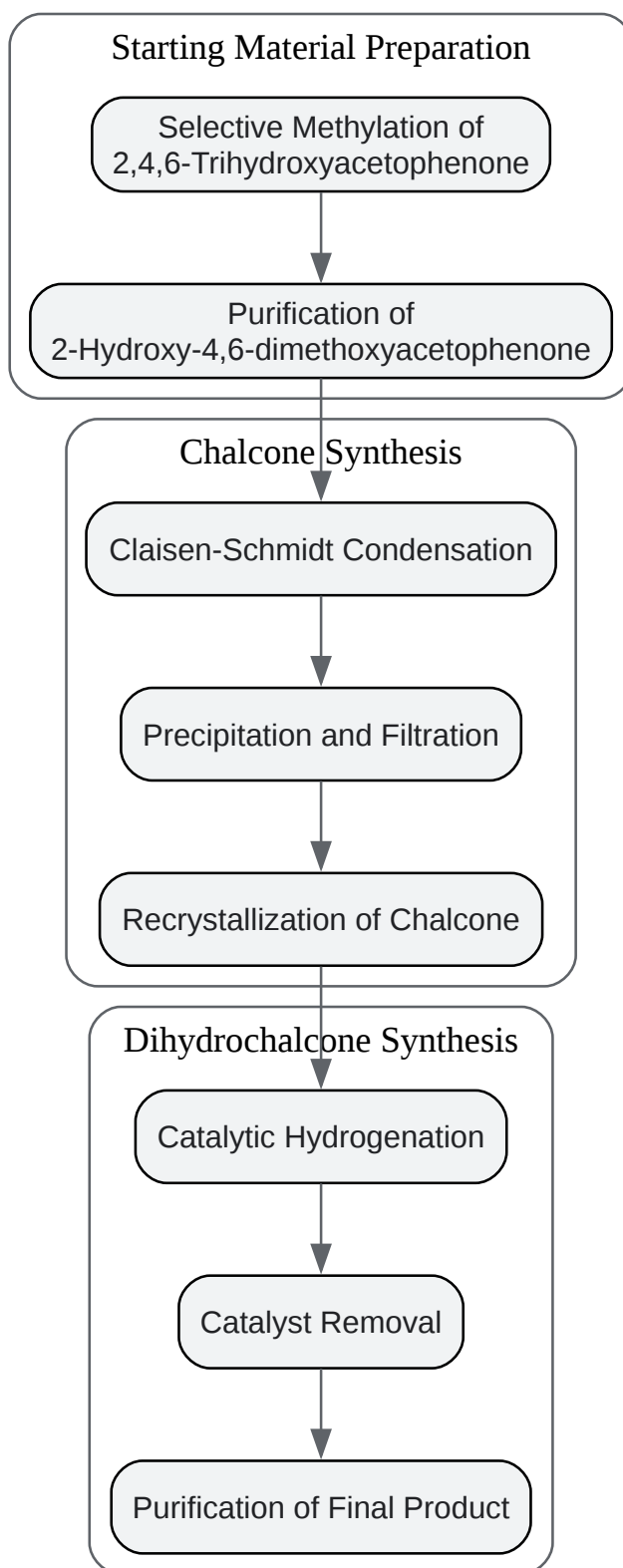
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of **4,4'-Dihydroxy-2,6-Dimethoxydihydrochalcone**, a molecule of interest in pharmaceutical research. This document details the synthetic pathway, experimental protocols, and relevant characterization data.

## Synthetic Pathway Overview

The synthesis of **4,4'-Dihydroxy-2,6-Dimethoxydihydrochalcone** is proposed via a three-step sequence, commencing with the selective O-methylation of a readily available starting material, followed by a Claisen-Schmidt condensation to construct the chalcone backbone, and concluding with a catalytic hydrogenation to yield the target dihydrochalcone.





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